Spectroscopic Data for 2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-: A Technical Guide

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Compound of Interest

Compound Name:	*2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-*
CAS No.:	*62353-81-5*
Cat. No.:	*B1590487*

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This guide provides an in-depth analysis of the spectroscopic data expected for the compound **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** (CAS No: 87596-89-2). Designed for researchers and professionals in drug development, this document synthesizes predictive data based on foundational spectroscopic principles and data from analogous structures. It outlines the methodologies for data acquisition and provides a detailed interpretation of the spectral features that collectively confirm the molecular structure and purity.

Introduction and Molecular Structure

2-Naphthalenecarboxamide, 1-hydroxy-N-methyl- is a derivative of naphthalene, featuring a phenolic hydroxyl group and an N-methylated amide functional group. Its molecular formula is $C_{12}H_{11}NO_2$ with a monoisotopic mass of 201.0790 g/mol . The structural complexity and the presence of key functional groups—a hydroxyl, a tertiary amide, and an aromatic naphthalene core—make it an interesting candidate for biological studies. Accurate structural confirmation is paramount, and this is achieved through a multi-technique spectroscopic approach. This guide

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will detail the expected outcomes from Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR) Spectroscopy.

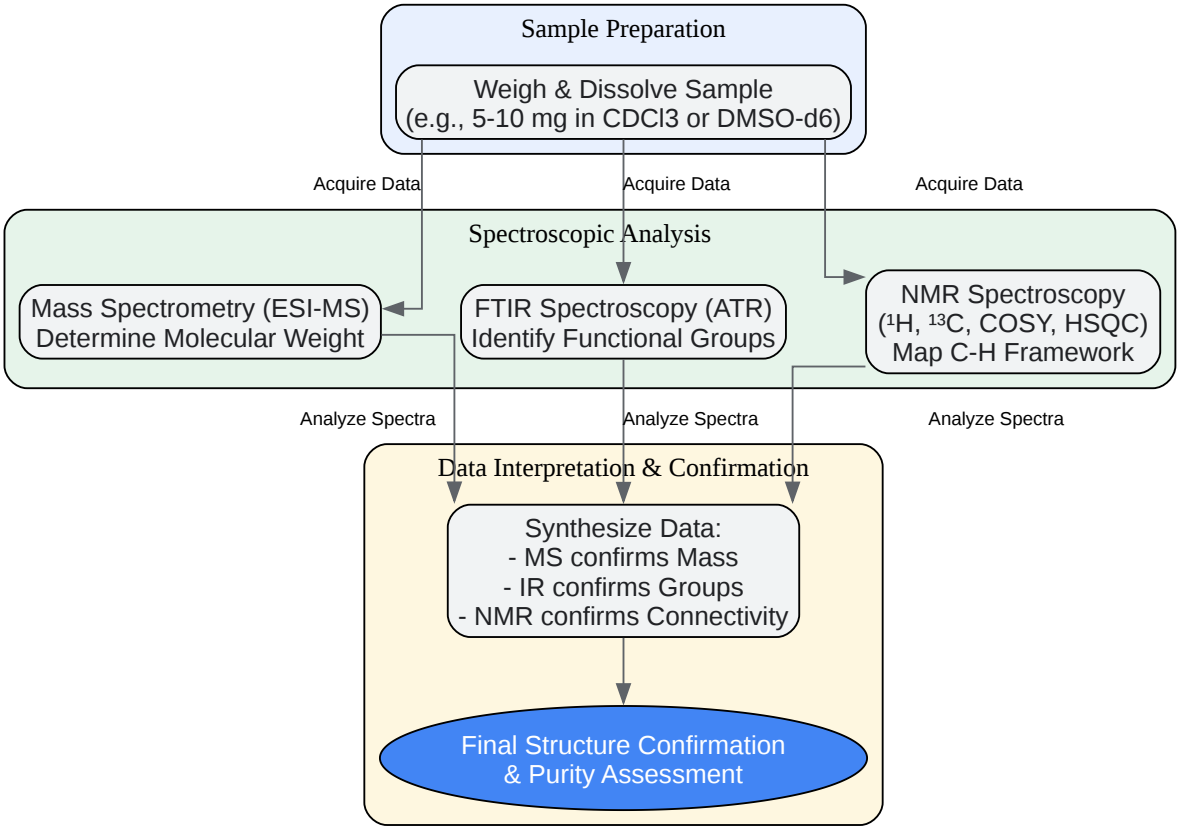
Molecular Structure:



Integrated Spectroscopic Workflow

The comprehensive characterization of a novel or synthesized compound like **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** follows a logical workflow. This process ensures that data from orthogonal techniques are used to build a cohesive and self-validating structural profile.

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Caption: General workflow for spectroscopic characterization.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight of the compound and to gain structural insights from its fragmentation patterns. Electrospray Ionization (ESI) is a suitable soft ionization technique for this molecule.

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Experimental Protocol (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the analyte (approximately 10 µg/mL) by first dissolving a small amount (e.g., 1 mg) in 1 mL of a suitable organic solvent like methanol or acetonitrile, and then performing a serial dilution.[1]
- Instrumentation: Introduce the sample solution into an ESI-mass spectrometer.
- Ionization Mode: Positive ion mode is expected to be most effective, protonating the molecule to form the $[M+H]^+$ ion.
- Analysis: Acquire a full scan mass spectrum to identify the molecular ion. Subsequently, perform tandem MS (MS/MS) on the isolated molecular ion to induce fragmentation and analyze the resulting daughter ions.

Predicted Mass Spectrum and Fragmentation

The molecular formula $C_{12}H_{11}NO_2$ gives a monoisotopic mass of 201.0790 u. The ESI-MS spectrum in positive mode is expected to show a prominent peak for the protonated molecule $[M+H]^+$ at m/z 202.0868.

Table 1: Predicted ESI-MS Data

m/z (Predicted)	Ion Assignment	Notes
202.0868	$[M+H]^+$	Molecular ion peak; confirms the molecular weight.
171.0706	$[M+H - CH_3NH]^+$	Loss of the methylamine radical from the amide group.
144.0491	$[M+H - CONHCH_3]^+$	Cleavage of the entire amide group, leaving the 1-hydroxynaphthalene cation.
115.0542	$[C_9H_7]^+$	Naphthalene fragment resulting from further fragmentation.

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The fragmentation is initiated by the cleavage of the bonds adjacent to the carbonyl group, which is a common pathway for amides.[2][3]

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the key functional groups present in the molecule based on their characteristic vibrational frequencies.

Experimental Protocol (ATR-FTIR)

- Sample Preparation: Place a small amount of the solid, dry sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.[4][5]
- Data Acquisition: Apply pressure using the anvil to ensure good contact between the sample and the crystal.[4]
- Analysis: Collect the spectrum, typically in the range of 4000–400 cm^{-1}. Perform a background scan of the empty crystal prior to sample analysis.

Interpretation of IR Spectrum

The IR spectrum will be dominated by features from the hydroxyl, amide, and aromatic moieties.

Table 2: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
3550–3200	O-H stretch	Phenolic -OH (H-bonded)	Strong, Broad
3100–3000	C-H stretch	Aromatic C-H	Medium
2950–2850	C-H stretch	Methyl C-H	Medium-Weak
1650–1630	C=O stretch	Tertiary Amide (Amide I)	Strong
1600–1450	C=C stretch	Aromatic Ring	Medium-Strong (multiple bands)
1410-1310	C-N stretch	Tertiary Amide	Medium
1320–1000	C-O stretch	Phenolic C-O	Strong
900–675	C-H bend	Aromatic C-H (out-of-plane)	Strong

The broad O-H stretch is characteristic of a hydrogen-bonded phenol.[6] The strong carbonyl absorption around 1640 cm^{-1} is a hallmark of the amide group (the "Amide I" band).[7][8] The absence of N-H stretching bands around 3300 cm^{-1} confirms the tertiary (N-methyl) nature of the amide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed structural information, allowing for the mapping of the carbon and hydrogen framework of the molecule.

Experimental Protocol (^{1}H and ^{13}C NMR)

- Sample Preparation: Dissolve 5–10 mg of the sample in approximately 0.6–0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube.[9][10] Add a small amount of tetramethylsilane (TMS) as an internal reference (0 ppm).

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- Data Acquisition: Acquire ^{1}H, ^{13}C, and 2D correlation spectra (such as COSY and HSQC) on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Analysis: Process the spectra to determine chemical shifts (δ), coupling constants (J), and multiplicities.

Predicted ^{1}H NMR Spectrum (400 MHz, DMSO-d_6)

The aromatic region will show a complex pattern of six distinct protons. The phenolic OH proton will likely be a broad singlet, and the N-methyl group will be a sharp singlet.

Table 3: Predicted ^{1}H NMR Chemical Shifts and Multiplicities

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~10.0–11.0	br s	1H	OH	Phenolic proton, deshielded and often broad.
~8.1–8.3	d	1H	H-8	Peri-deshielding effect from the C1-OH group.
~7.8–8.0	d	1H	H-5	Aromatic proton on the unsubstituted ring.
~7.4–7.6	m	2H	H-6, H-7	Overlapping multiplets from the unsubstituted ring.
~7.3–7.4	d	1H	H-4	Aromatic proton ortho to the amide.
~7.1–7.2	d	1H	H-3	Aromatic proton adjacent to the amide.
~2.9–3.1	s	3H	N-CH_3	Singlet for the N-methyl group.

Predicted ^{13}C NMR Spectrum (100 MHz, DMSO-d_6)

The spectrum will show 12 distinct carbon signals. The chemical shifts are predicted based on data for 1-Hydroxy-2-naphthoic acid[11][12] and known substituent effects for N-methylcarboxamide groups.

Table 4: Predicted ^{13}C NMR Chemical Shifts

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Chemical Shift (δ, ppm)	Assignment	Rationale
~169.0	C=O	Amide carbonyl carbon.
~155.0	C-1	Phenolic carbon, deshielded by the -OH group.
~136.0	C-8a	Quaternary naphthalene bridgehead carbon.
~130.0	C-4	Aromatic CH.
~128.5	C-5	Aromatic CH.
~127.0	C-4a	Quaternary naphthalene bridgehead carbon.
~126.0	C-6	Aromatic CH.
~124.5	C-8	Aromatic CH.
~123.0	C-7	Aromatic CH.
~122.5	C-3	Aromatic CH.
~115.0	C-2	Carbon bearing the amide group.
~26.5	N-CH_3	N-methyl carbon.

The following diagram illustrates the predicted assignment of NMR signals to the molecular structure.

Caption: Key predicted NMR assignments for the molecule.

Conclusion

The combination of Mass Spectrometry, FTIR, and multinuclear NMR spectroscopy provides a robust and comprehensive dataset for the unequivocal identification and structural confirmation of **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-**. The predicted data presented in this guide serve as a benchmark for researchers working with this compound. The molecular weight is confirmed by the $[M+H]^+$ ion at m/z 202. Key functional groups are identified by IR

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absorptions for the phenolic O-H (~3400 cm^{-1}, broad) and the tertiary amide C=O (~1640 cm^{-1}). Finally, the precise arrangement of atoms and the complete C-H framework are elucidated by the distinct chemical shifts and coupling patterns observed in the ^{1}H and ^{13}C NMR spectra. This integrated approach ensures the highest level of scientific integrity and trustworthiness in the structural characterization process.

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